

Navigating the Disposal of Homogentisate: A Procedural Guide

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Compound of Interest

Compound Name: Homogentisate

Cat. No.: B1232598

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For researchers, scientists, and drug development professionals, the proper management and disposal of chemical waste are paramount to ensuring laboratory safety and environmental compliance. **Homogentisate** (also known as homogentisic acid), an intermediate in the catabolism of aromatic amino acids, requires careful handling due to its hazardous properties. [1][2] This guide provides essential, step-by-step procedures for the safe disposal of **homogentisate**, aligning with standard laboratory safety practices.

Immediate Safety and Hazard Information

Homogentisate is classified as a hazardous substance.[3] Exposure can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.[1][4] Therefore, adherence to safety protocols is critical during handling and disposal.

Key Hazard Data:

The following table summarizes essential quantitative and hazard information for homogentisic acid.

Identifier	Value	Source
CAS Number	451-13-8	[1][2][4][5]
Molecular Formula	C ₈ H ₈ O ₄	[2]
Molecular Weight	168.15 g/mol	[4]
Appearance	White to beige powder or crystalline powder	[4]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][4]
Signal Word	Warning	[1]
Toxicity Data	Intraperitoneal TDLO: 210 mg/kg (rat, 5 days intermittent)	[1]
Incompatible Materials	Strong oxidizing agents	[1]

Step-by-Step Disposal Protocol

This protocol outlines the standard procedure for managing **homogentisate** waste from collection to final disposal. Local institutional and regulatory requirements must always be consulted and followed.

Step 1: Personal Protective Equipment (PPE) and Initial Handling

- **Wear Appropriate PPE:** Before handling **homogentisate**, ensure you are wearing standard laboratory PPE, including safety goggles (or a face shield in combination with goggles), a lab coat, and chemical-resistant gloves.[4][5][6]
- **Avoid Dust Generation:** Handle solid **homogentisate** in a way that minimizes dust accumulation and generation.[3][4] If possible, work in a well-ventilated area or a chemical fume hood.[4][6]

- Prevent Contact: Avoid all personal contact, including inhalation of dust and direct contact with skin and eyes.[3][5] Wash hands thoroughly after handling.[1][4]

Step 2: Waste Segregation and Collection

- Designate a Waste Container: Use a dedicated, suitable, and clearly labeled container for **homogentisate** waste.[3][7] The container must be made of a compatible material and have a tightly sealing lid.[7][8]
- Segregate Waste: Do not mix **homogentisate** waste with other waste streams unless explicitly permitted by your institution's hazardous waste guidelines. It should be collected as a solid or an aqueous solution of an organic acid.[9]
- Aqueous Solutions: For aqueous solutions containing **homogentisate**, collect them in a designated liquid waste container. Do not pour down the drain unless specifically authorized by your institution's environmental health and safety (EHS) office.[10]

Step 3: Labeling and Storage

- Proper Labeling: The waste container must be labeled with the words "Hazardous Waste," the full chemical name "Homogentisic Acid," and a clear description of the associated hazards (e.g., "Irritant," "Corrosive - Acid").[9]
- Secure Storage: Store the sealed waste container in a designated satellite accumulation area (SAA).[9] This area should be a cool, dry, and well-ventilated location away from incompatible materials like strong oxidizing agents.[1][4] Ensure the container is stored securely to prevent spills.[7]

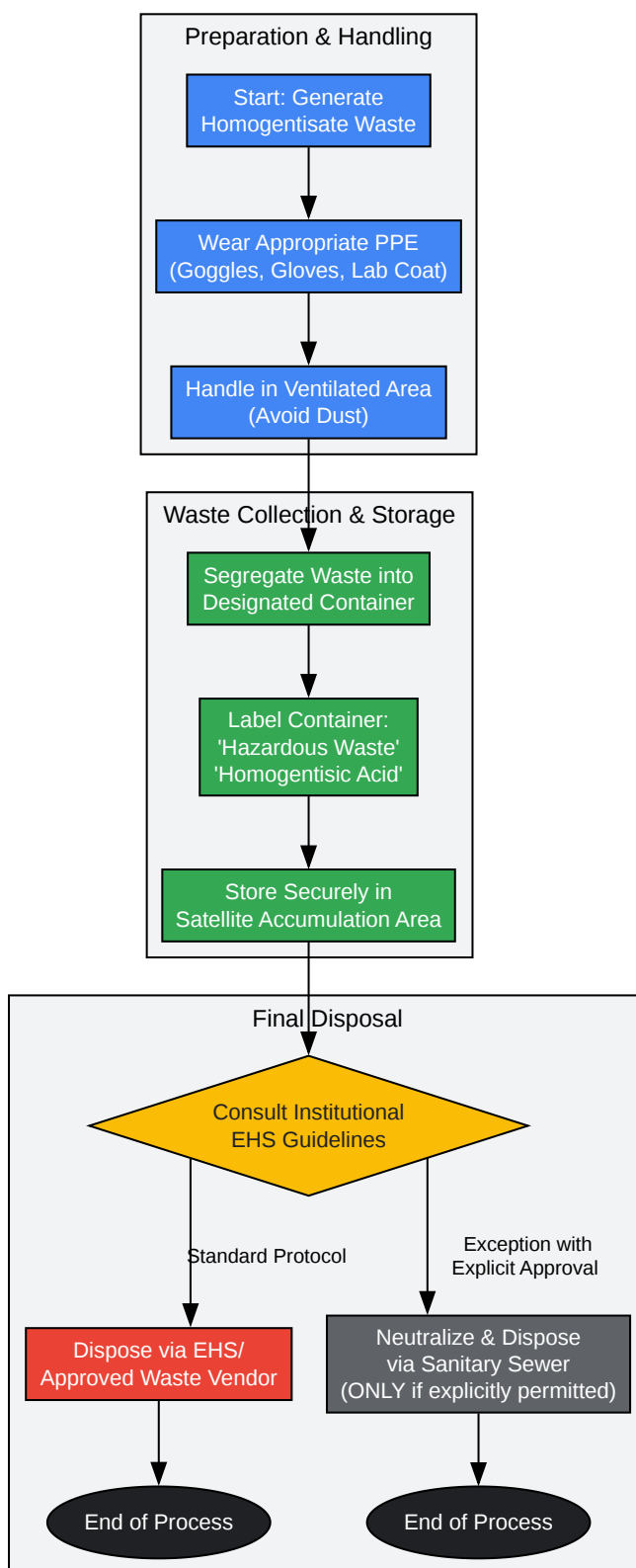
Step 4: Final Disposal

The final disposal route for **homogentisate** depends on local regulations and institutional policies. The primary and most recommended method is disposal through an approved hazardous waste program.

- Contact EHS/Safety Office: Arrange for the collection of the hazardous waste container through your institution's Environmental Health and Safety (EHS) or equivalent department. [10] This is the standard and safest procedure for disposing of laboratory chemicals.[4]

- Assess for Drain Disposal (Use with Extreme Caution):
 - Some institutions may permit the sanitary sewer disposal of specific, non-highly toxic organic acids.[\[11\]](#)
 - CRITICAL: This option should only be considered if explicitly approved by your local EHS and municipal water treatment authority. Most general guidelines advise against the drain disposal of organic acids that may remain toxic after neutralization.[\[9\]](#)
 - If permitted, the procedure would involve neutralizing the acidic solution to a pH between 5.5 and 9.5 and flushing with a large volume of water (e.g., 20 parts water).[\[6\]](#) However, given the hazard profile of **homogentisate**, this is not the recommended default procedure.

The logical workflow for the proper disposal of **homogentisate** is illustrated below.



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Caption: Workflow for the safe handling and disposal of **homogentisate** waste in a laboratory setting.

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